

# Physical properties of Heptyl chloroacetate (boiling point, density)

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## Compound of Interest

Compound Name: Heptyl chloroacetate

Cat. No.: B14681878

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## An In-depth Technical Guide to the Physical Properties of Heptyl Chloroacetate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of the known physical properties of **heptyl chloroacetate**, specifically its boiling point and density.

## Physicochemical Data Summary

The physical properties of **heptyl chloroacetate** (CAS Number: 34589-22-5) are crucial for its handling, application in synthetic protocols, and for purification processes. A summary of the available data is presented in the table below.

Physical Property	Value	Source
Boiling Point	229.3 °C (calculated)	[No specific experimental value found in search results]
Density	Data not available	[No specific experimental value found in search results]
Molecular Formula	C <sub>9</sub> H <sub>17</sub> ClO <sub>2</sub>	[1][2][3]
Molecular Weight	192.68 g/mol	[1][2][4]

It is important to note that an experimentally determined boiling point and density for **heptyl chloroacetate** were not readily available in the public domain. The provided boiling point is a calculated value. For rigorous scientific work, experimental determination of these properties is recommended.

## Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of boiling point and density for a liquid compound such as **heptyl chloroacetate**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for determining the boiling point of a small sample is the micro-boiling point or Thiele tube method.<sup>[5][6]</sup>

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or oil bath)
- Sample of **heptyl chloroacetate**

Procedure:

- A small amount of **heptyl chloroacetate** (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.

- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[5]
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. [6] This is the point where the vapor pressure of the sample equals the atmospheric pressure.

## Determination of Density

Density is an intrinsic physical property of a substance, defined as its mass per unit volume.[7]  
[8][9]

Apparatus:

- Pycnometer (a flask with a specific, accurately known volume) or a graduated cylinder and an analytical balance.
- Thermometer
- Water bath (for temperature control)
- Sample of **heptyl chloroacetate**

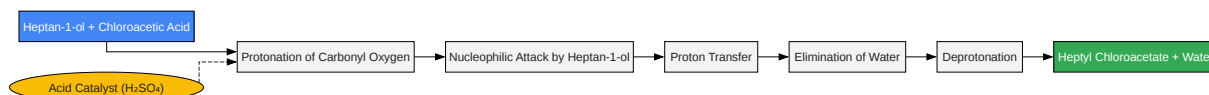
Procedure:

- The mass of a clean, dry pycnometer (or graduated cylinder) is accurately measured using an analytical balance.[8]

- The pycnometer is filled with **heptyl chloroacetate**. Care should be taken to avoid air bubbles.
- The filled pycnometer is placed in a temperature-controlled water bath to allow the liquid to reach thermal equilibrium.
- The volume of the liquid is precisely determined. If using a pycnometer, its known volume is used. If using a graduated cylinder, the volume is read from the markings, noting the bottom of the meniscus.[8]
- The mass of the pycnometer containing the **heptyl chloroacetate** is measured.
- The mass of the **heptyl chloroacetate** is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.[10]
- The density is then calculated using the formula: Density = Mass / Volume.[7]

## Synthesis of Heptyl Chloroacetate: Fischer Esterification

**Heptyl chloroacetate** can be synthesized via the Fischer esterification of heptan-1-ol with chloroacetic acid, typically in the presence of an acid catalyst such as sulfuric acid.[11][12] The reaction is an equilibrium process.[13]



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## References

- 1. Chloroacetic acid, heptyl ester (CAS 34589-22-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. Chloroacetic acid, heptyl ester [webbook.nist.gov]
- 3. Chloroacetic acid, heptyl ester [webbook.nist.gov]
- 4. Heptyl chloroacetate | C<sub>9</sub>H<sub>17</sub>ClO<sub>2</sub> | CID 520693 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Video: Boiling Points - Concept [jove.com]
- 7. uoanbar.edu.iq [uoanbar.edu.iq]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. m.youtube.com [m.youtube.com]
- 10. wjec.co.uk [wjec.co.uk]
- 11. byjus.com [byjus.com]
- 12. uakron.edu [uakron.edu]
- 13. masterorganicchemistry.com [masterorganicchemistry.com]
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